

2,3-Dibromopropene: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,3-Dibromopropene**

Cat. No.: **B1205560**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the fundamental chemical properties, synthesis, and safety considerations of **2,3-dibromopropene**. The information is intended to support research and development activities, particularly in the fields of organic synthesis and medicinal chemistry.

Core Chemical Properties

2,3-Dibromopropene, with the chemical formula $C_3H_4Br_2$, is a halogenated alkene that serves as a versatile intermediate in various chemical syntheses.^{[1][2]} At room temperature, it exists as a colorless to a slightly yellow liquid and is characterized by a pungent odor.^[2] Due to the presence of two bromine atoms, the molecule exhibits significant polarity, which influences its solubility and reactivity.^[1]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2,3-dibromopropene**.

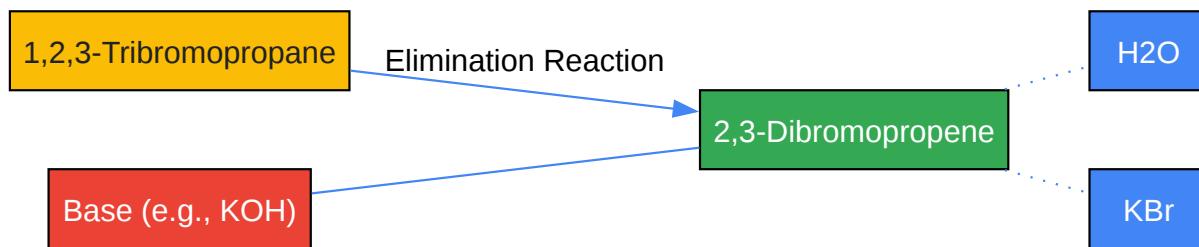
Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ Br ₂	[1][3][4]
Molecular Weight	199.87 g/mol	[1][3][4]
Density	2.045 g/mL at 25 °C	[5][6]
1.934 g/mL at 25 °C	[7]	
2.1300 g/mL	[3]	
Boiling Point	131-132 °C	[2]
42-44 °C at 17 mmHg	[5][7]	
141 °C		
Melting Point	-32 °C	[2]
-54.00 °C	[1]	
Refractive Index	n _{20/D} 1.544	[5][7]
Flash Point	81 °C	[3]
Vapor Pressure	7.58 mmHg	[4][8]
Solubility	Sparingly soluble in water. Soluble in organic solvents such as ethanol, acetone, chloroform, and ether.	[1][2]
CAS Number	513-31-5	[1][2][7]

Synthesis and Reactivity

2,3-Dibromopropene is primarily synthesized through the bromination of propene or related allylic compounds.[2] One common laboratory-scale synthesis involves the reaction of 1,2,3-tribromopropane with a base like potassium or sodium hydroxide.[9]

While detailed, step-by-step experimental protocols for the synthesis of **2,3-dibromopropene** are not readily available in the public domain, a general reaction scheme is presented below.

The process typically involves the dehydrobromination of 1,2,3-tribromopropane.



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A generalized synthesis pathway for **2,3-Dibromopropene**.

The reactivity of **2,3-dibromopropene** is characterized by the presence of both a double bond and two bromine substituents, making it a useful building block in organic synthesis.^[2] It can undergo addition reactions at the double bond and substitution reactions at the carbon atoms bearing the bromine atoms.

Applications in Synthesis

2,3-Dibromopropene serves as a key intermediate in the synthesis of a variety of organic compounds.^[2] It has been utilized in the preparation of flame retardants, pharmaceuticals, and agricultural chemicals.^[2] Notably, it has been used in the synthesis of N-(Boc)-L-(2-Bromoallyl)-glycine, a versatile intermediate for creating optically active unnatural amino acids.^[7] It has also been employed in studies investigating the mutagenicity of halogenated hydrocarbons.^{[7][10]}

Safety and Handling

2,3-Dibromopropene is a combustible liquid and should be handled with appropriate safety precautions.^{[11][12]} It is considered harmful if swallowed or inhaled and causes serious eye damage.^{[11][13]} It is also irritating to the skin and respiratory system.^{[11][12]}

Handling Recommendations:

- Work in a well-ventilated area, preferably a fume hood.^[12]

- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[13]
- Keep away from heat, sparks, and open flames.[11][12]
- Store in a cool, dry, and well-ventilated area in a tightly sealed container under an inert atmosphere.[2][7][12] Some sources recommend storage in a freezer at under -20°C.[2][7]

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.[12][13]
- In case of skin contact: Wash off with soap and plenty of water.[13]
- If inhaled: Move the person to fresh air.[12][13]
- If swallowed: Rinse mouth with water. Do not induce vomiting.[13] In all cases of exposure, seek immediate medical attention.[12][13]

Biological Activity and Signaling Pathways

Currently, there is limited information available in the public domain regarding specific signaling pathways or detailed biological activities of **2,3-dibromopropene**. Its use in mutagenicity studies suggests an interaction with biological systems at a genetic level, but the precise mechanisms have not been fully elucidated.[10] Further research is required to understand its potential biological effects and mechanisms of action.

Conclusion

2,3-Dibromopropene is a valuable chemical intermediate with a range of applications in organic synthesis. A thorough understanding of its chemical properties and safety precautions is essential for its effective and safe use in a research and development setting. While general synthesis routes are known, detailed experimental protocols and a comprehensive understanding of its biological interactions remain areas for further investigation.

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- To cite this document: BenchChem. [2,3-Dibromopropene: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1205560#2-3-dibromopropene-fundamental-chemical-properties\]](https://www.benchchem.com/product/b1205560#2-3-dibromopropene-fundamental-chemical-properties)

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